

Acyclovir Alaninate as a Valacyclovir Impurity: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Acyclovir alaninate*

Cat. No.: *B1666553*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Valacyclovir, the L-valyl ester of the antiviral drug acyclovir, is a prodrug designed to enhance the oral bioavailability of acyclovir.[1] During the synthesis and storage of valacyclovir, various impurities can arise from starting materials, intermediates, byproducts of side reactions, or degradation of the final product. One such process-related impurity is **acyclovir alaninate**, chemically known as 2-[(2-amino-6-oxo-1,6-dihydro-9H-purin-9-yl)methoxy]ethyl L-alaninate.[2] [3] This impurity is structurally very similar to valacyclovir, with the only difference being the substitution of the valine amino acid with alanine.

This technical guide provides a comprehensive overview of **acyclovir alaninate** as a valacyclovir impurity, including its chemical profile, formation pathways, analytical detection methodologies, and toxicological considerations. The information presented herein is intended to assist researchers, scientists, and drug development professionals in understanding and controlling this impurity in valacyclovir active pharmaceutical ingredients (APIs) and finished drug products.

Chemical Profiles

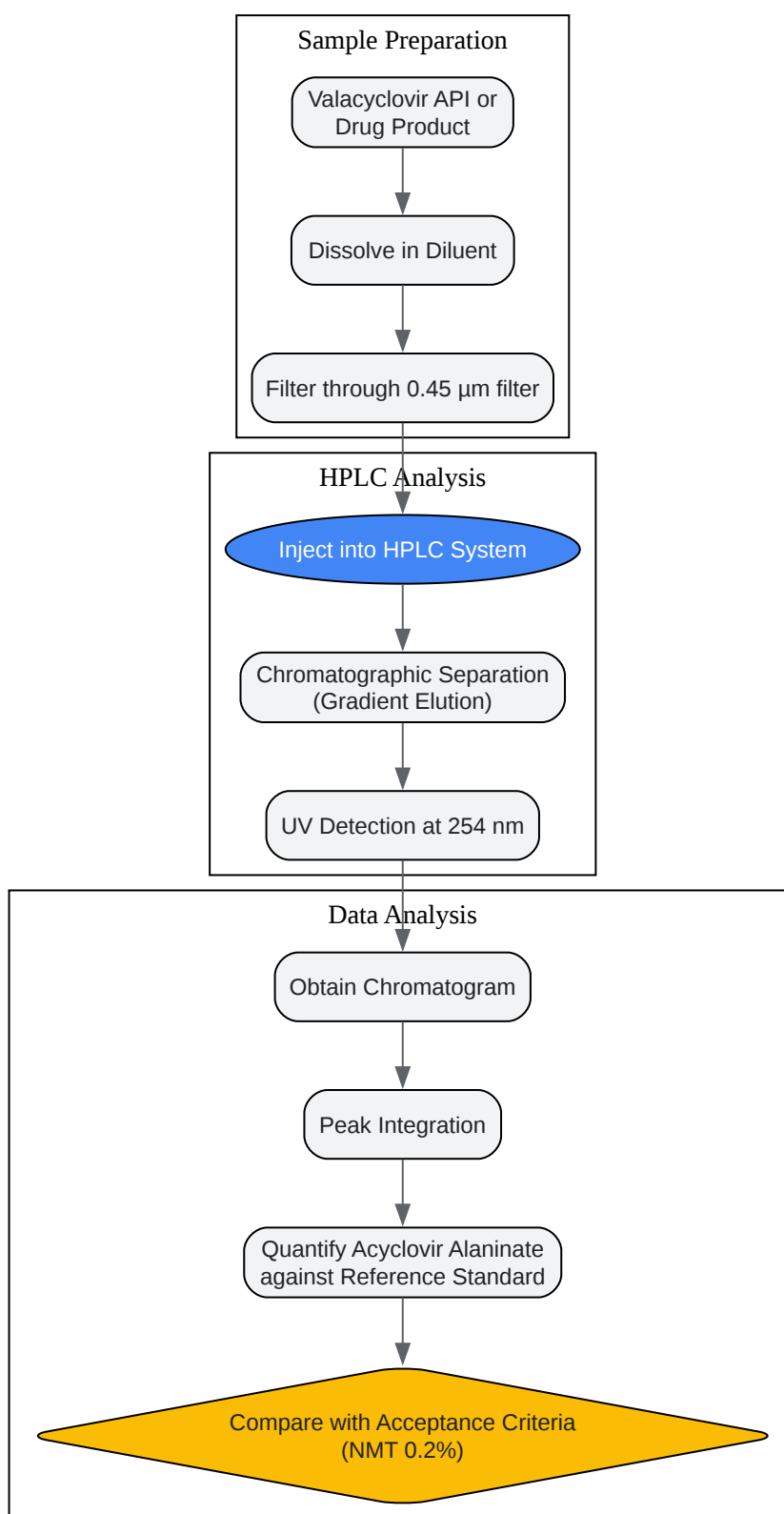
A clear distinction between valacyclovir, its active metabolite acyclovir, and the **acyclovir alaninate** impurity is crucial for understanding its impact.

Compound	Chemical Structure	Molecular Formula	Molecular Weight (g/mol)	Synonyms
Valacyclovir	[Image of Valacyclovir chemical structure]	C ₁₃ H ₂₀ N ₆ O ₄	324.34	Valtrex, 2-[(2-amino-1,6-dihydro-6-oxo-9H-purin-9-yl)methoxy]ethyl L-valinate
Acyclovir	[Image of Acyclovir chemical structure]	C ₈ H ₁₁ N ₅ O ₃	225.20	Zovirax, Aciclovir, 9-[(2-hydroxyethoxy)methyl]guanine
Acyclovir Alaninate	[Image of Acyclovir Alaninate chemical structure]	C ₁₁ H ₁₆ N ₆ O ₄	296.28	Valaciclovir EP Impurity H, Valacyclovir USP Related Compound H, Didesmethyl Valacyclovir[4][5]

Formation Pathways

Acyclovir alaninate is primarily considered a process-related impurity that arises during the synthesis of valacyclovir. The most common synthetic route for valacyclovir involves the esterification of acyclovir with a protected L-valine derivative.

The formation of **acyclovir alaninate** is attributed to the presence of L-alanine or its derivatives as a contaminant in the L-valine starting material. Due to their structural similarity, L-alanine can compete with L-valine in the esterification reaction with acyclovir, leading to the formation of the corresponding alaninate ester.[3]



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